

# Application Note: Evaluating the Efficacy of VVD-130037 in 3D Tumor Spheroids

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## Compound of Interest

Compound Name: VVD-130037

Cat. No.: B15616473

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

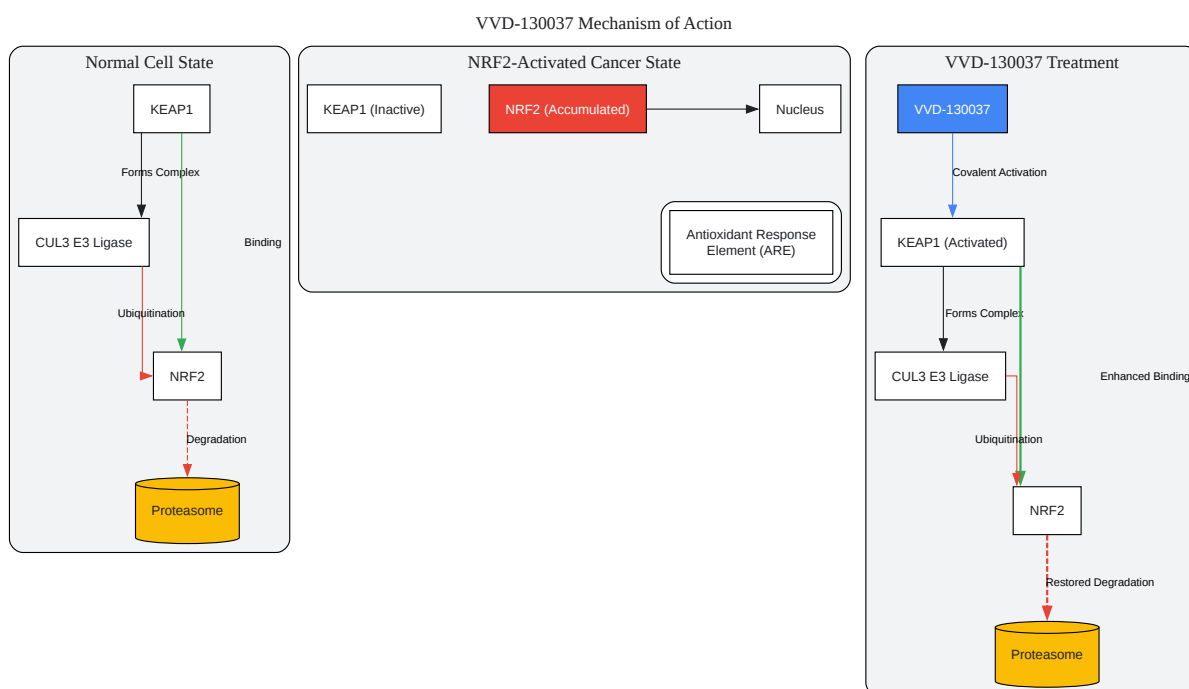
Three-dimensional (3D) cell culture models, such as tumor spheroids, are increasingly utilized in cancer research and drug discovery. They more accurately mimic the complex microenvironment of solid tumors, including cell-cell interactions, nutrient gradients, and gene expression profiles, compared to traditional 2D monolayer cultures. This enhanced physiological relevance provides a more predictive in vitro model for evaluating anti-cancer therapeutics.

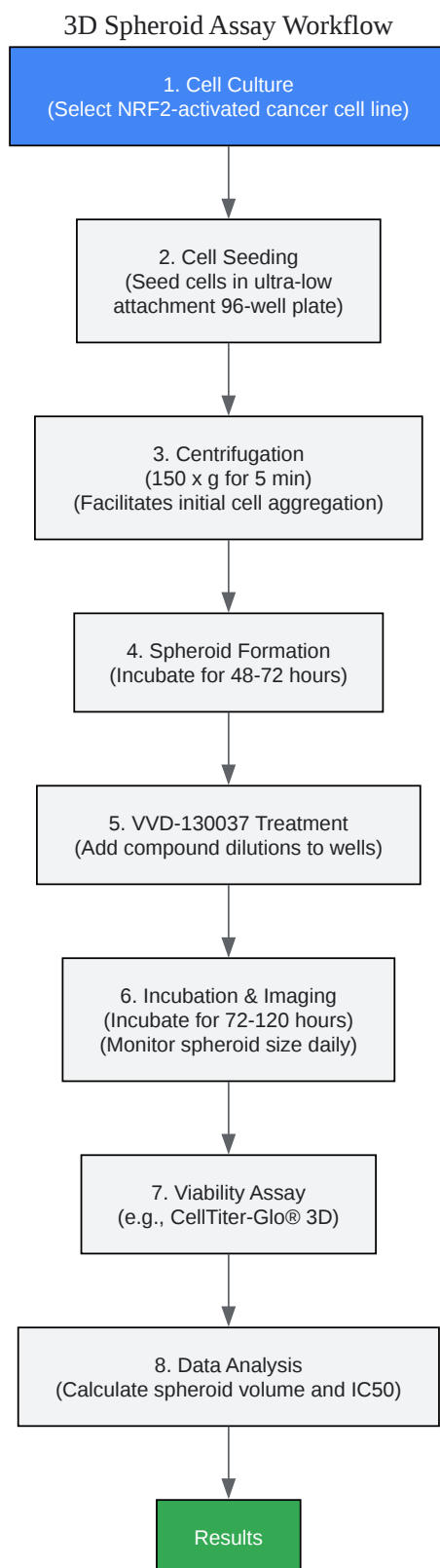
**VVD-130037** is a first-in-class, orally bioavailable small molecule that acts as a covalent, allosteric activator of Kelch-like ECH-associated protein 1 (KEAP1).[1][2][3][4] KEAP1 is a key component of the Cullin-3 (CUL3) E3 ubiquitin ligase complex, which targets the transcription factor NRF2 (Nuclear factor-erythroid 2 p45-related factor 2) for degradation.[5] In many cancers, the KEAP1-NRF2 pathway is dysregulated, leading to the accumulation of NRF2, which promotes cell survival and proliferation.[1][2] **VVD-130037** enhances the degradation of NRF2 by activating KEAP1, leading to potent tumor growth inhibition in preclinical models of NRF2-activated cancers.[1][2][6][7]

This application note provides a detailed protocol for setting up a 3D spheroid assay to evaluate the anti-tumor activity of **VVD-130037**. The protocol covers spheroid formation, drug treatment, and endpoint analyses, including spheroid growth inhibition and cell viability.

## Signaling Pathway of VVD-130037

The KEAP1-NRF2 signaling pathway is a critical regulator of cellular response to oxidative stress. Under normal conditions, KEAP1 binds to NRF2 and facilitates its ubiquitination and subsequent proteasomal degradation, keeping NRF2 levels low. In many tumors, this pathway is hijacked to support malignant growth. **VVD-130037** activates the KEAP1-CUL3 E3 ligase complex, restoring the degradation of NRF2 and thereby inhibiting tumor cell survival.[5]





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## References

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